

physical properties of 3-Methylanisole

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Compound of Interest

Compound Name: 3-Methylanisole

Cat. No.: B1663972

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An In-depth Technical Guide to the Physical Properties of 3-Methylanisole

This technical guide provides a comprehensive overview of the core physical properties of **3-Methylanisole** (CAS No: 100-84-5), also known as 3-methoxytoluene.^{[1][2]} The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis. **3-Methylanisole** is a colorless to pale yellow liquid with a pleasant, narcissus-like odor.^{[2][3][4]} It is widely used as an intermediate in the synthesis of dyes, pharmaceuticals, perfumes, and agrochemicals, and also serves as a solvent.^{[1][5][6]}

Core Physical and Chemical Properties

The fundamental physical and chemical identifiers for **3-Methylanisole** are summarized below.

Identifier	Value
CAS Number	100-84-5 ^[7]
Molecular Formula	C ₈ H ₁₀ O ^{[5][8]}
Molecular Weight	122.16 g/mol ^{[2][5][7][8]}
IUPAC Name	1-methoxy-3-methylbenzene ^{[1][2]}
Synonyms	3-Methoxytoluene, m-Methylanisole, m-Cresol methyl ether ^{[1][5]}
SMILES	COc1cccc(C)c1 ^[7]
InChI Key	OSIGJGFTADMDOB-UHFFFAOYSA-N ^[7]

Quantitative Physical Data

The key physical properties of **3-Methylanisole** are presented in the table below for easy reference and comparison. These values are critical for handling, storage, and application in various experimental and industrial settings.

Property	Value	Conditions
Melting Point	-47 °C	at 760 mmHg[3][5][9]
Boiling Point	175-176 °C	at 760 mmHg (lit.)[3][5]
Density	0.969 g/mL	at 25 °C (lit.)[3][5][7]
Refractive Index (n _D)	1.513	at 20 °C (lit.)[3][5][7]
Vapor Pressure	1.8 mmHg	at 25 °C[5][9]
Flash Point	52 °C (125.6 °F)	closed cup[7]
Solubility	Insoluble in water; Soluble in alcohol	-
LogP (o/w)	2.660	-[3][6]

Experimental Protocols for Property Determination

The following sections detail the standard experimental methodologies for determining the key physical properties of liquid compounds like **3-Methylanisole**.

Boiling Point Determination (Capillary Method)

The boiling point is a fundamental property for characterizing and purifying liquids.[10] The capillary method is a common micro-scale technique that requires only a small amount of the sample.[11]

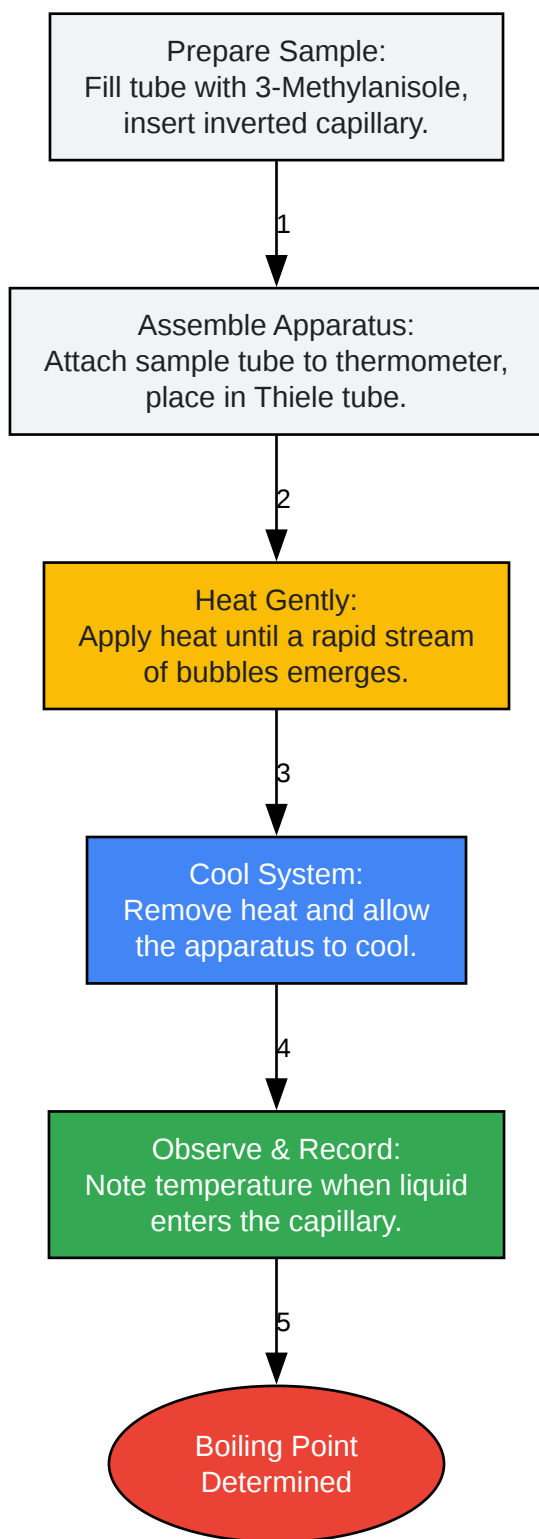
Principle: A liquid's boiling point is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[12] In this method, the sample is heated, and the temperature at which a rapid stream of bubbles emerges from an inverted capillary tube, and

subsequently, the liquid re-enters the capillary upon cooling, is recorded as the boiling point.

[11][13]

Procedure:

- A small amount of **3-Methylanisole** is placed into a small test tube or sample tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid.
- The sample tube is attached to a thermometer.
- The assembly is heated in a Thiele tube or a melting point apparatus.[11][14]
- The apparatus is heated gently until a continuous and rapid stream of bubbles exits the inverted capillary.[13]
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature recorded the moment the bubbling stops and the liquid begins to be drawn up into the capillary tube.[11][12][13]



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Boiling Point Determination Workflow

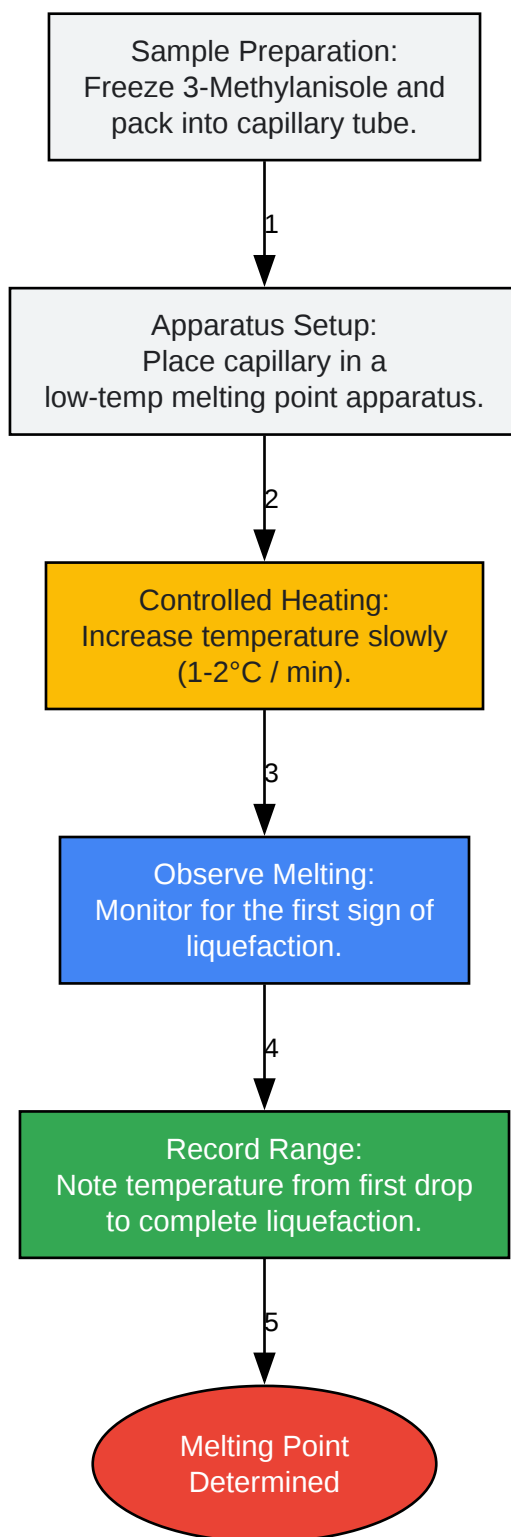
Melting Point Determination

For **3-Methylanisole**, which has a melting point of -47°C , this procedure would require a specialized low-temperature apparatus. The general principle, however, remains the same as for solids at room temperature.[\[3\]](#)[\[5\]](#)

Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline compound, this occurs over a narrow temperature range.[\[15\]](#) Impurities typically lower and broaden the melting range.[\[16\]](#)

Procedure (General Capillary Method):

- The sample of **3-Methylanisole** is first frozen solid.
- A small amount of the frozen, powdered sample is packed into a capillary tube sealed at one end.[\[17\]](#)
- The capillary tube is placed into a melting point apparatus equipped with a cooling stage.[\[17\]](#)
- The temperature is gradually increased at a controlled rate (e.g., $1\text{-}2^{\circ}\text{C}$ per minute) near the expected melting point.
- The sample is observed through a magnifying lens.
- The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid.[\[18\]](#)



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Melting Point Determination Workflow

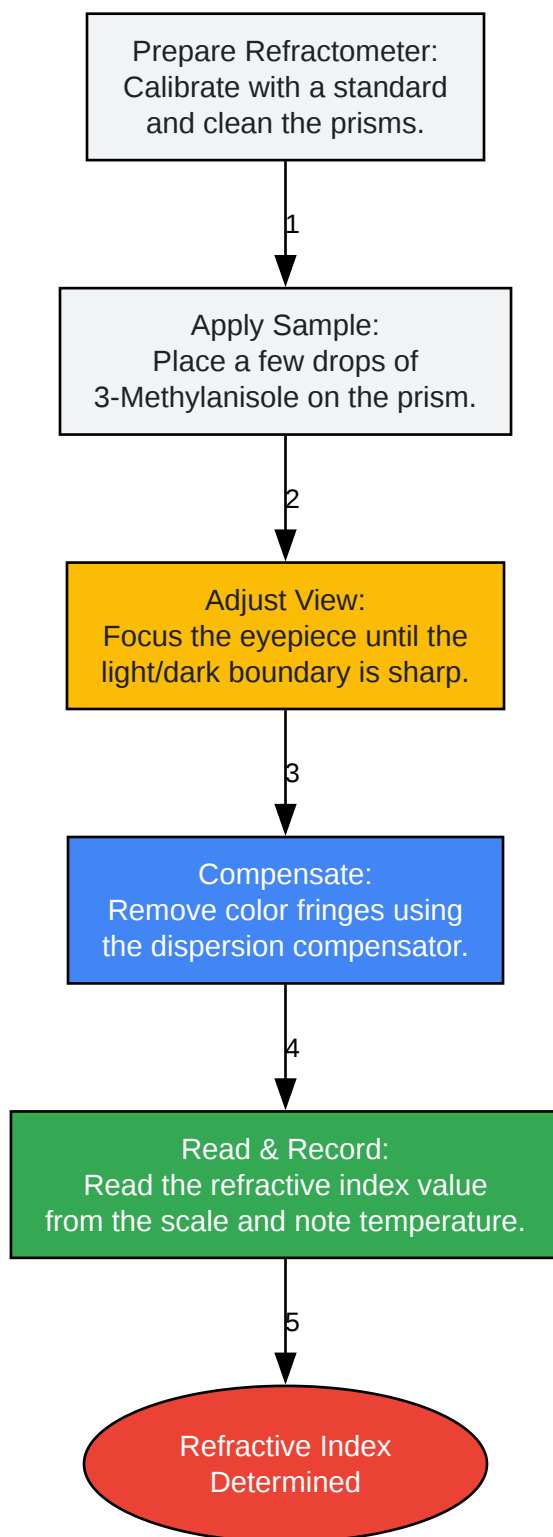
Refractive Index Determination

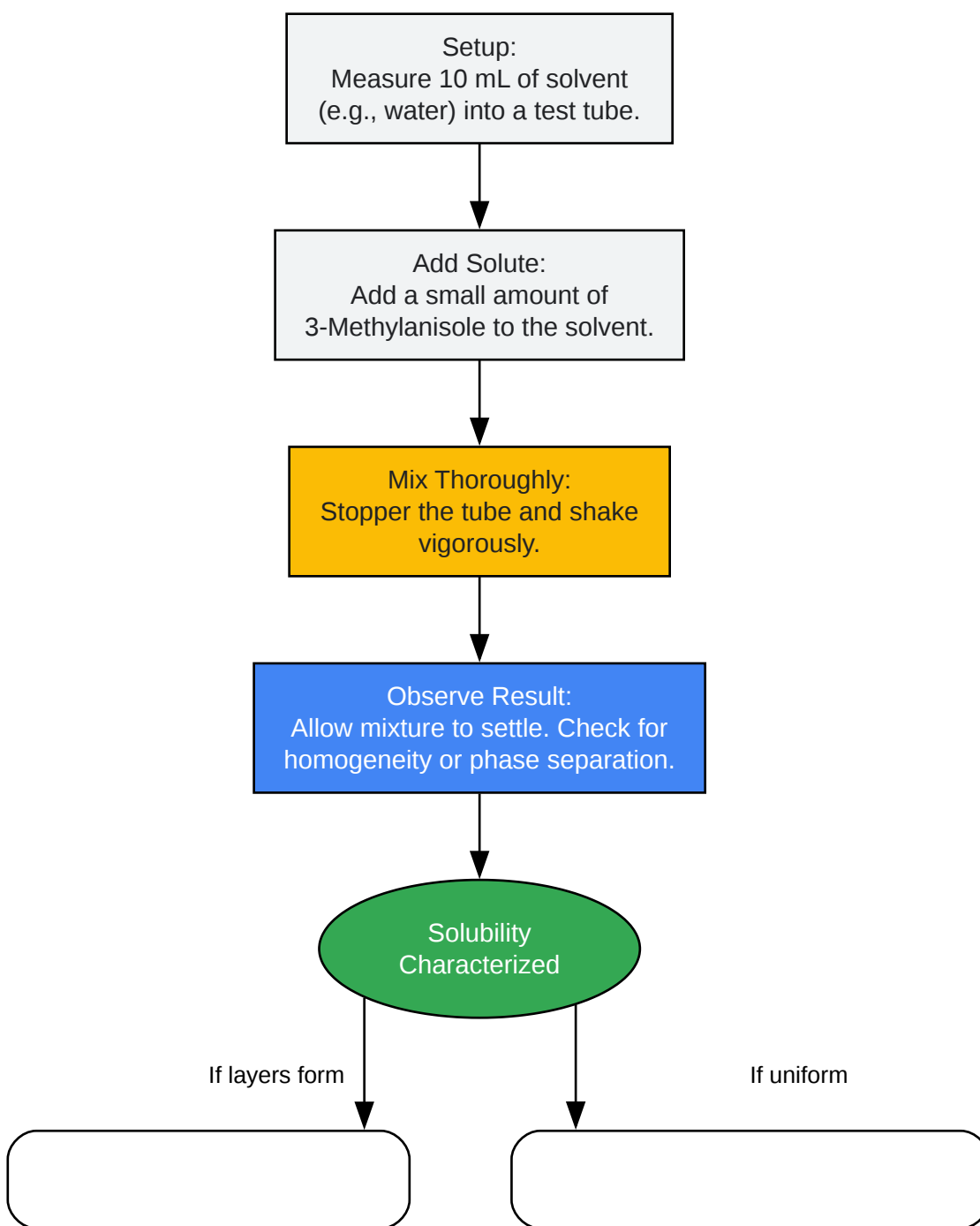
The refractive index is a measure of how light propagates through a substance and is a valuable property for identifying a liquid and assessing its purity.

Principle: The refractive index (n) of a medium is the ratio of the speed of light in a vacuum to the speed of light in that medium. It is typically measured using a refractometer, which operates on the principle of refraction or total internal reflection.

Procedure (Using an Abbe Refractometer):

- Calibrate the refractometer using a standard liquid with a known refractive index, such as distilled water.
- Ensure the prism surfaces of the refractometer are clean and dry.
- Apply a few drops of **3-Methylanisole** to the surface of the measuring prism.
- Close the prisms together to spread the liquid into a thin film.
- While looking through the eyepiece, adjust the control knob until the light and dark fields are sharply focused and intersect the crosshairs.
- If a color fringe is visible, adjust the chromatic dispersion compensator to eliminate it.
- Read the refractive index value from the instrument's scale. Record the temperature, as the refractive index is temperature-dependent.





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